

Technical Guide: Isotopic Purity of 2,5-Difluorobenzoic acid-d3

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Compound of Interest

Compound Name: 2,5-Difluorobenzoic acid-d3

Cat. No.: B12407164

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic purity of **2,5-Difluorobenzoic acid-d3** (CAS: 1219798-63-6). This deuterated analog of 2,5-Difluorobenzoic acid is a valuable tool in various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification. Understanding its isotopic purity is critical for accurate experimental design and data interpretation.

Quantitative Data Summary

The isotopic purity of a deuterated compound refers to the percentage of molecules in which the hydrogen atoms at specific positions have been replaced by deuterium. This is a critical quality attribute for ensuring the reliability of experimental results. The data below is compiled from commercially available sources for **2,5-Difluorobenzoic acid-d3**.

Parameter	Specification	Supplier
Isotopic Enrichment	≥98 atom % D	CDN Isotopes
Chemical Purity	Not specified	CDN Isotopes

Note: Isotopic enrichment of ≥98 atom % D indicates that at the three deuterated positions on the benzene ring, the abundance of deuterium is 98% or greater.

Experimental Protocols for Determining Isotopic Purity

The determination of isotopic purity for deuterated compounds like **2,5-Difluorobenzoic acid-d3** is typically achieved through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. These techniques provide both qualitative and quantitative information about the extent of deuteration.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. For determining isotopic purity, high-resolution mass spectrometry (HRMS) is often employed to differentiate between the deuterated and non-deuterated species.

Methodology:

- Sample Preparation: A dilute solution of **2,5-Difluorobenzoic acid-d3** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- Ionization: The sample is introduced into the mass spectrometer, and the molecules are ionized, typically using electrospray ionization (ESI) in negative ion mode, which is well-suited for acidic compounds.
- Mass Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio (m/z). The instrument is calibrated to achieve high mass accuracy.
- Data Acquisition: A full scan mass spectrum is acquired, showing the distribution of isotopologues (molecules that differ only in their isotopic composition).
- Data Analysis: The relative intensities of the peaks corresponding to the fully deuterated (d3), partially deuterated (d2, d1), and non-deuterated (d0) forms of 2,5-Difluorobenzoic acid are measured. The isotopic purity is calculated from the relative abundances of these species.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a technique that exploits the magnetic properties of atomic nuclei. It provides detailed information about the structure and chemical environment of atoms within a

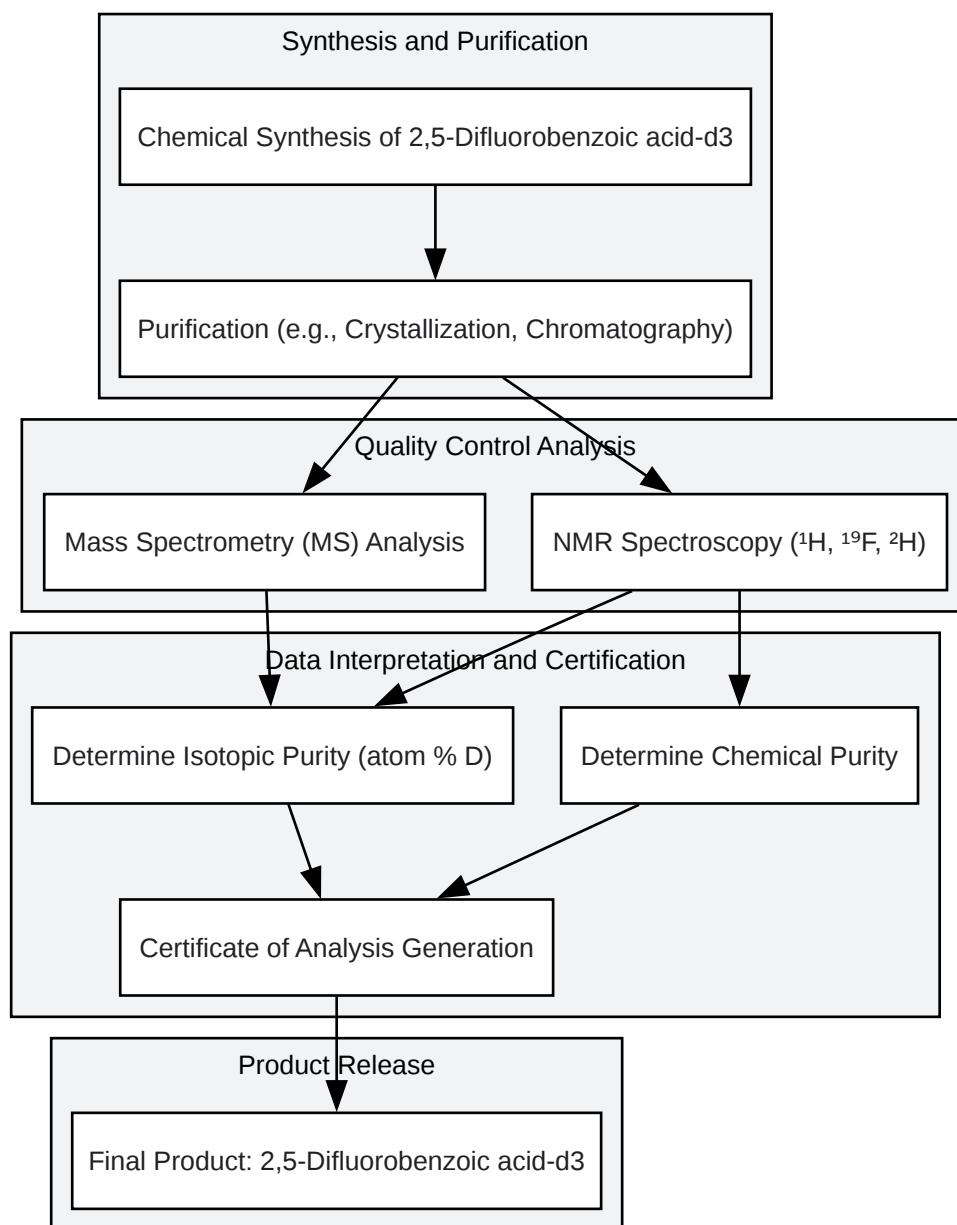
molecule. For deuterated compounds, ^1H (proton), ^{19}F (fluorine), and ^2H (deuterium) NMR are valuable.

Methodology:

- Sample Preparation: A solution of **2,5-Difluorobenzoic acid-d3** is prepared in a suitable deuterated solvent (e.g., chloroform-d, DMSO-d6). An internal standard with a known concentration may be added for quantitative analysis.
- ^1H NMR Spectroscopy: This is used to detect any residual protons at the deuterated positions. The absence or significant reduction of signals in the aromatic region corresponding to the H3, H4, and H6 positions confirms successful deuteration. The integration of any residual proton signals relative to a known standard can be used to quantify the level of non-deuterated impurity.
- ^{19}F NMR Spectroscopy: This technique provides information about the fluorine atoms in the molecule and can be used to confirm the overall structure and purity.
- ^2H (Deuterium) NMR Spectroscopy: This experiment directly observes the deuterium nuclei. The presence of signals in the expected chemical shift regions for the deuterated positions provides direct evidence of deuteration. The relative integration of these signals can be used to confirm the isotopic enrichment.

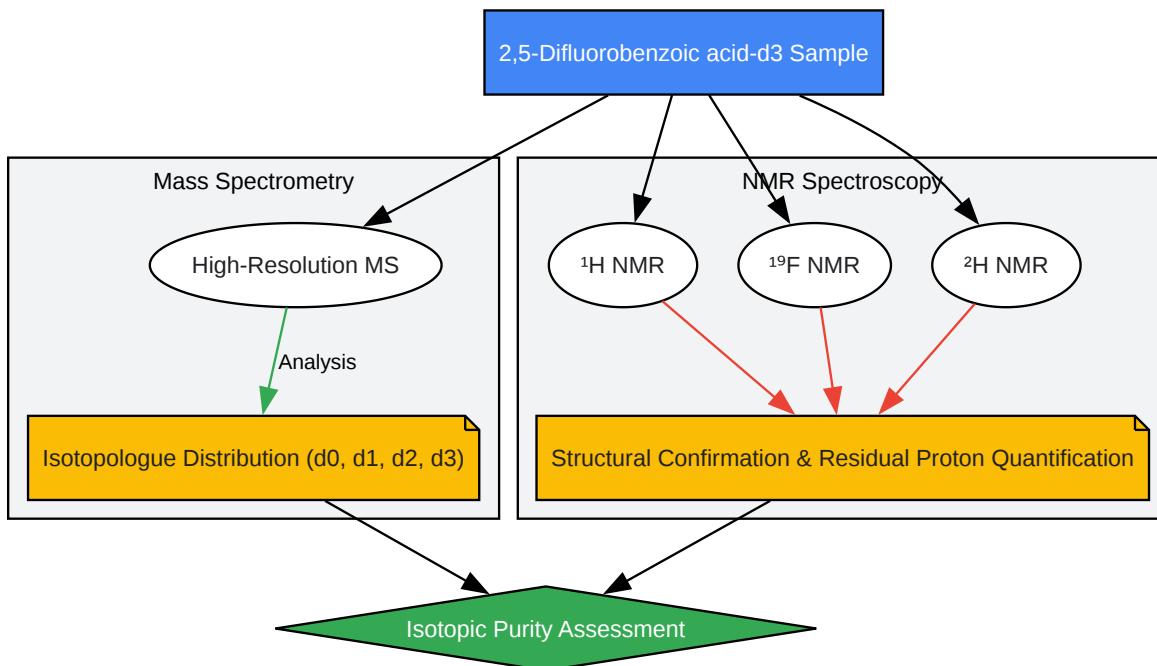
Workflow and Visualization

The following diagrams illustrate the logical workflow for the quality control and analysis of **2,5-Difluorobenzoic acid-d3**.



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Caption: Quality Control Workflow for **2,5-Difluorobenzoic acid-d3**.



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